

Thermal Decomposition Properties of Strontium Peroxide: A Technical Guide

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Compound of Interest

Compound Name: *Strontium peroxide*

CAS No.: *1314-18-7*

Cat. No.: *B074079*

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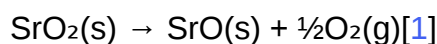
For Researchers, Scientists, and Drug Development Professionals

Introduction

Strontium peroxide (SrO_2), an inorganic compound, exists in both anhydrous and octahydrate forms. It serves as a potent oxidizing agent with applications in various fields, including pyrotechnics and as a precursor in the synthesis of advanced materials. A thorough understanding of its thermal decomposition properties is critical for its safe handling, storage, and effective utilization in research and development, including potential, albeit less common, applications in drug development processes as an oxygen source or for specific oxidation reactions. This technical guide provides a comprehensive overview of the thermal decomposition of **strontium peroxide**, summarizing key quantitative data, detailing experimental protocols, and illustrating the decomposition pathway.

Thermal Decomposition Pathway

The thermal decomposition of **strontium peroxide** primarily proceeds through a direct decomposition reaction. When heated, **strontium peroxide** breaks down into strontium oxide (SrO) and oxygen gas (O_2). The overall chemical equation for this process is:



For the hydrated form, **strontium peroxide** octahydrate ($\text{SrO}_2 \cdot 8\text{H}_2\text{O}$), the decomposition is a two-step process. The initial step involves dehydration, where the water of crystallization is lost to form anhydrous **strontium peroxide**. This is then followed by the decomposition of the anhydrous form as described above.

Quantitative Thermal Analysis Data

The thermal decomposition of **strontium peroxide** has been investigated using various analytical techniques, primarily thermogravimetric analysis (TGA). The following tables summarize the key quantitative data obtained from these studies.

Table 1: Thermogravimetric Analysis (TGA) Data for Anhydrous **Strontium Peroxide**

Parameter	Value	Conditions	Source
Onset of Rapid Decomposition	~400 °C	Helium atmosphere, 10 °C/min heating rate	[1]
Decomposition Temperature	410 °C	Not specified	[2]

Table 2: Isothermal Thermogravimetric Analysis Data for **Strontium Peroxide**

Temperature Range	Reaction Model	Notes
380–530°C (low α)	Ginstling-Brounshtein diffusion model	Describes the initial phase of decomposition.
380–530°C ($\alpha > 0.5$)	First-order rate equation	Describes the main deceleratory reaction.

Note: α represents the fractional decomposition.

Experimental Protocols

The following section details the methodologies for the key experiments used to characterize the thermal decomposition of **strontium peroxide**.

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature at which **strontium peroxide** decomposes and the associated mass loss.

Methodology:

- Instrument: A thermogravimetric analyzer.
- Sample Preparation: A small quantity of anhydrous **strontium peroxide** is placed in an appropriate crucible (e.g., alumina or platinum).
- Atmosphere: The experiment is conducted under a controlled atmosphere, typically an inert gas such as helium or nitrogen, to prevent side reactions. A common flow rate is 30 cm³/min. [1]
- Heating Program: The sample is heated at a constant rate, for example, 10 °C/min, over a specified temperature range.[1]
- Data Acquisition: The mass of the sample is continuously monitored as a function of temperature. The resulting TGA curve shows a step-like decrease in mass corresponding to the decomposition and release of oxygen.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the synthesis and thermal analysis of **strontium peroxide**.



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Figure 1. Experimental workflow for SrO₂ synthesis and analysis.

Conclusion

The thermal decomposition of **strontium peroxide** is a well-defined process that primarily yields strontium oxide and oxygen. Anhydrous **strontium peroxide** exhibits rapid decomposition around 400-410 °C. The octahydrate form undergoes dehydration prior to the decomposition of the anhydrous peroxide. While TGA data provides clear information on the decomposition temperatures and mass loss, further research utilizing Differential Scanning Calorimetry (DSC) would be beneficial to quantify the enthalpy of decomposition. Moreover, detailed kinetic studies would provide valuable data on the activation energy and a more refined understanding of the reaction mechanism, which is currently described by diffusion and first-order models at different stages of the reaction. The experimental protocols and data presented in this guide serve as a valuable resource for professionals working with **strontium peroxide**.

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References

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- 2. US6866794B1 - Strontium peroxide catalyzed oxygen generating compositions - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Thermal Decomposition Properties of Strontium Peroxide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074079/docs#thermal-decomposition-properties-of-strontium-peroxide-a-technical-guide>]

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